

An In-depth Technical Guide to 2-tert-Butoxyethanol: Safety and Handling

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Compound of Interest

Compound Name: 2-tert-Butoxyethanol

Cat. No.: B042023

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Notice to Researchers, Scientists, and Drug Development Professionals:

Comprehensive safety data, detailed handling procedures, and in-depth toxicological information for **2-tert-Butoxyethanol** (CAS No. 7580-85-0) are not extensively available in publicly accessible resources. The majority of available safety and toxicological literature pertains to its isomer, 2-Butoxyethanol (CAS No. 111-76-2). Due to the structural differences between these two compounds, their toxicological and chemical properties are not interchangeable. Therefore, extreme caution is advised when handling **2-tert-Butoxyethanol**, and a thorough risk assessment should be conducted before any use.

This guide summarizes the limited available data for **2-tert-Butoxyethanol** and provides general safety precautions based on the known hazards of similar chemical compounds. The information herein should be supplemented with internal safety assessments and, where possible, direct consultation with the chemical supplier.

Chemical and Physical Properties

The following table summarizes the known physical and chemical properties of **2-tert-Butoxyethanol**. This data is essential for understanding its behavior under various laboratory conditions.

Property	Value	Reference
CAS Number	7580-85-0	
Molecular Formula	C6H14O2	
Molecular Weight	118.174 g/mol	
Boiling Point	144.0 ± 8.0 °C at 760 mmHg	
Flash Point	47.3 ± 7.7 °C	
Density	0.9 ± 0.1 g/cm ³	
Vapor Pressure	2.1 ± 0.6 mmHg at 25°C	
LogP	0.43	
Refractive Index	1.417	

Known Toxicological Data

Toxicological information for **2-tert-Butoxyethanol** is scarce. The available data points to potential hazards upon inhalation.

Test Type	Route of Exposure	Species	Dose/Duration	Toxic Effects	Reference
LCLo (Lowest published lethal concentration)	Inhalation	Rat	2400 ppm/5H	Behavioral (coma), Kidney/Ureter /Bladder (hematuria)	

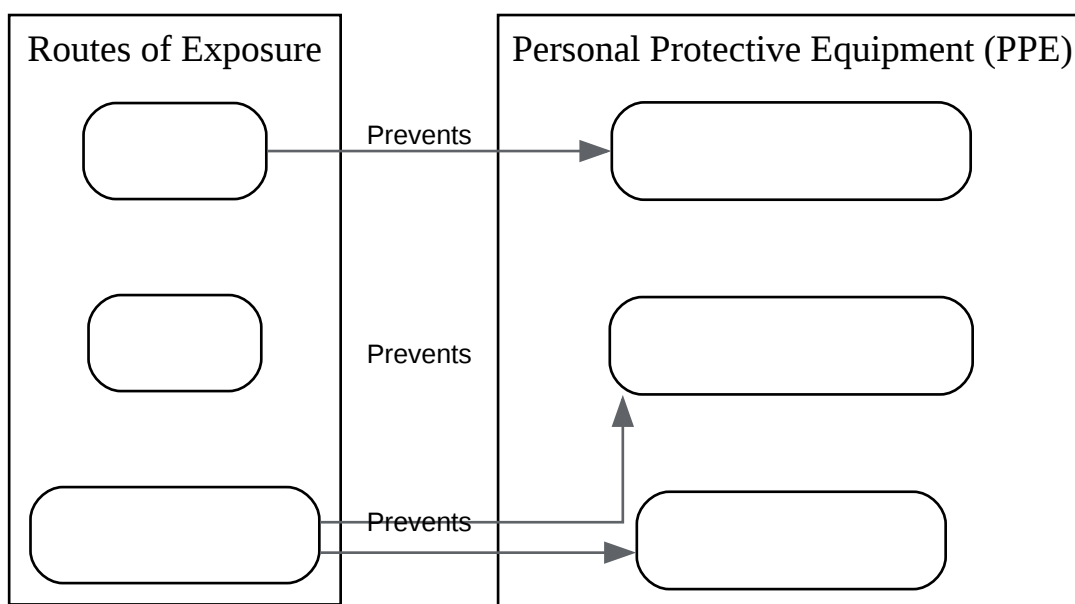
Given the limited data, it is prudent to assume that **2-tert-Butoxyethanol** may pose other health risks, including but not limited to skin and eye irritation, and potential target organ toxicity.

Handling Precautions and Personal Protective Equipment (PPE)

Due to the lack of a comprehensive Safety Data Sheet (SDS), the following handling precautions are based on general best practices for handling volatile organic compounds with some known toxicity.

- Work with **2-tert-Butoxyethanol** should be conducted in a well-ventilated laboratory, preferably within a certified chemical fume hood.
- Ensure that an eyewash station and safety shower are readily accessible in the immediate work area.
- Eye Protection: Chemical safety goggles or a face shield are mandatory to prevent eye contact.
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile, neoprene). The specific glove material should be selected based on breakthrough time and permeation rate data, which should be requested from the glove manufacturer or the chemical supplier. A lab coat or chemical-resistant apron should also be worn.
- Respiratory Protection: If work cannot be conducted in a fume hood or if there is a risk of exceeding exposure limits, a NIOSH-approved respirator with an organic vapor cartridge is recommended.

The following diagram illustrates the recommended PPE for handling **2-tert-Butoxyethanol**.



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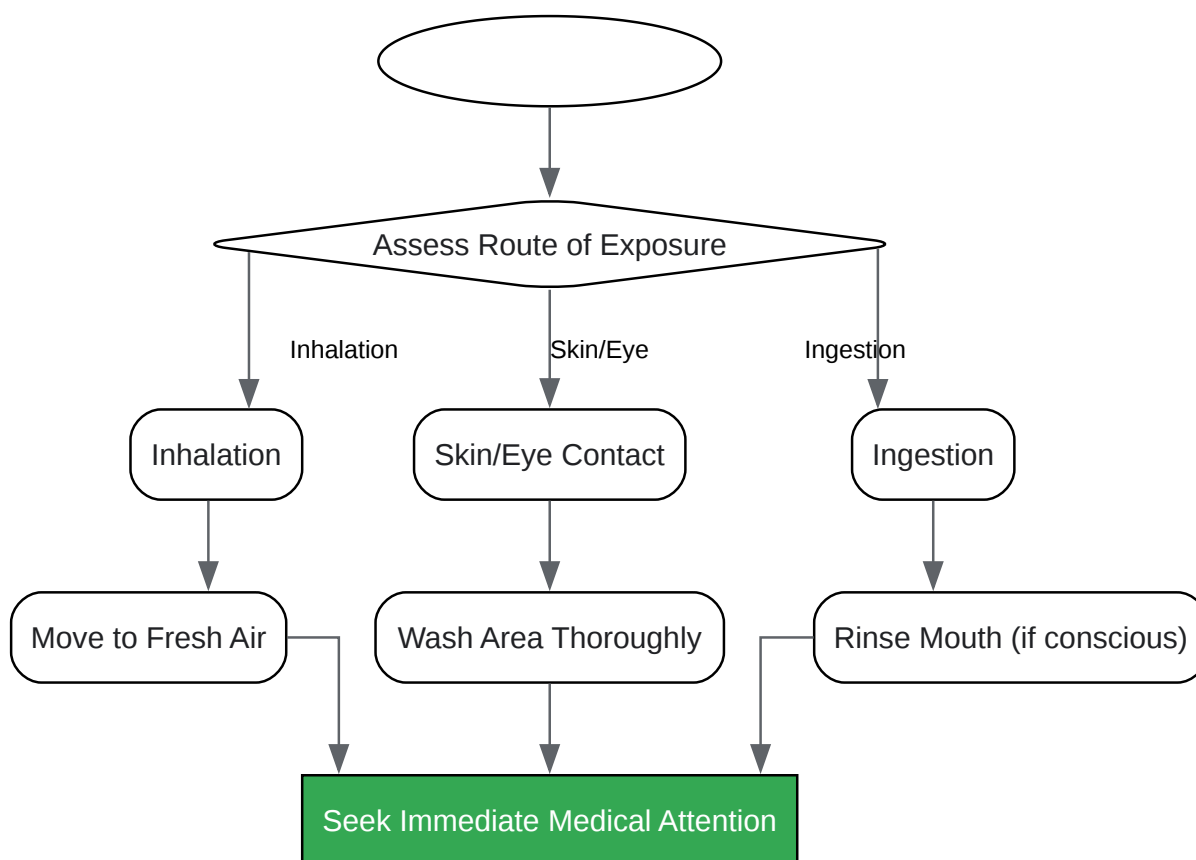
Recommended PPE to prevent routes of exposure.

First Aid Measures

In the absence of specific first aid guidance for **2-tert-Butoxyethanol**, the following general procedures should be followed in case of exposure.

- Inhalation: Move the individual to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, begin artificial respiration. Seek immediate medical attention.
- Skin Contact: Remove contaminated clothing and wash the affected area thoroughly with soap and water for at least 15 minutes. Seek medical attention if irritation develops or persists.
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.

The logical flow for responding to an exposure event is outlined in the diagram below.



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First aid workflow following an exposure event.

Experimental Protocols

Detailed experimental protocols for safety and toxicity testing of **2-tert-Butoxyethanol** are not available in the public domain. Researchers should develop and validate their own protocols based on established methodologies for similar chemicals. For instance, acute toxicity studies could be designed based on OECD guidelines, adapting them for the specific properties of **2-tert-Butoxyethanol**. Any such testing should be conducted by trained professionals in a facility equipped to handle hazardous materials.

Signaling Pathways

There is currently no published research detailing the specific signaling pathways affected by **2-tert-Butoxyethanol** exposure. Given the limited toxicological data, it is not possible to construct a diagram of its mechanism of action. Researchers investigating the toxicology of this compound will need to conduct initial screening studies to identify potential cellular and molecular targets.

Disclaimer: This document is intended for informational purposes only and is based on limited available data. It is not a substitute for a formal Safety Data Sheet (SDS) or a comprehensive risk assessment. All laboratory personnel must be thoroughly trained on the potential hazards and

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